

# Technical Guide: Physicochemical Properties of 2-Bromo-5-nitroaniline

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## Compound of Interest

Compound Name: 2-Bromo-5-nitroaniline

Cat. No.: B076971

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This technical guide provides an in-depth overview of the melting point and solubility of **2-Bromo-5-nitroaniline**, a key intermediate in various organic syntheses. The information is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

## Core Physical Properties

**2-Bromo-5-nitroaniline** is a yellow crystalline solid. Its fundamental physical characteristics are crucial for its application in synthesis, purification, and formulation.

## Data Presentation

The following tables summarize the key quantitative data for the melting point and solubility of **2-Bromo-5-nitroaniline**.

Physical Property	Value	Source
Melting Point	139-141 °C	
	137-142 °C	
	150-153 °C	

Solvent	Solubility	Source
Water	Slightly soluble	
Ethanol	Soluble	
Acetone	Soluble	

## Experimental Protocols

Accurate determination of melting point and solubility is fundamental to chemical characterization. The following are detailed methodologies for these key experiments.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range typically signifies a pure compound, while a broad and depressed range often indicates the presence of impurities. The capillary method is a widely used and reliable technique.

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

#### Procedure:

- Sample Preparation: Ensure the **2-Bromo-5-nitroaniline** sample is completely dry and finely powdered. A small amount of the sample is placed on a clean, dry surface.
- Loading the Capillary Tube: The open end of a capillary tube is gently pressed into the sample powder. The tube is then inverted and tapped lightly on a hard surface to allow the powder to fall to the sealed end. This process is repeated until a packed column of 2-3 mm in height is achieved.

- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.
- Rapid Determination (Optional but Recommended): A preliminary rapid heating is performed to get an approximate melting point. This helps in setting the parameters for a more accurate measurement.
- Accurate Determination: A fresh sample is prepared. The apparatus is heated rapidly to a temperature about 15-20°C below the approximate melting point. The heating rate is then reduced to 1-2°C per minute.
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a liquid is recorded as the end of the melting range.

## Solubility Determination

Understanding the solubility of a compound is critical for reaction setup, extraction, and purification (crystallization).

Apparatus:

- Test tubes
- Vortex mixer or stirring rods
- Graduated pipettes or cylinders
- Analytical balance

Procedure:

- Solvent Selection: A range of solvents of varying polarities should be tested, including water, alcohols (e.g., ethanol), and non-polar organic solvents.
- Sample Preparation: A pre-weighed amount of **2-Bromo-5-nitroaniline** (e.g., 10 mg) is placed into a clean, dry test tube.

- Solvent Addition: A specific volume of the chosen solvent (e.g., 1 mL) is added to the test tube.
- Mixing: The mixture is agitated vigorously for a set period (e.g., 60 seconds) using a vortex mixer or by continuous stirring.
- Observation: The mixture is visually inspected to determine if the solid has completely dissolved. The compound is classified as soluble, partially soluble, or insoluble.
- Qualitative Solubility Classification: For a more systematic approach, a qualitative solubility scheme can be employed. This often involves testing solubility in water, dilute acid (e.g., 5% HCl), and dilute base (e.g., 5% NaOH) to classify the compound based on its acidic, basic, or neutral properties.

## Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the characterization of a chemical compound like **2-Bromo-5-nitroaniline**, starting from initial reception of

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